

Application Notes and Protocols for L-(+)-Lyxose-¹³C Tracer Experiments

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Compound of Interest

Compound Name: L-(+)-Lyxose-¹³C

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This document provides detailed application notes and protocols for conducting stable isotope tracer experiments using L-(+)-Lyxose-¹³C. These guidelines are intended to assist researchers in accurately preparing samples for metabolomic analysis to trace the metabolic fate of L-lyxose within a biological system.

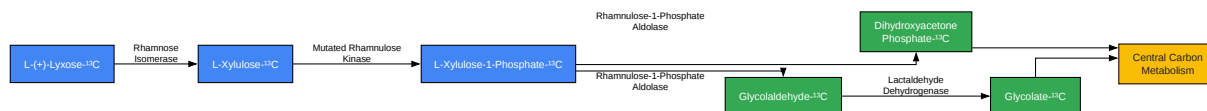
Introduction

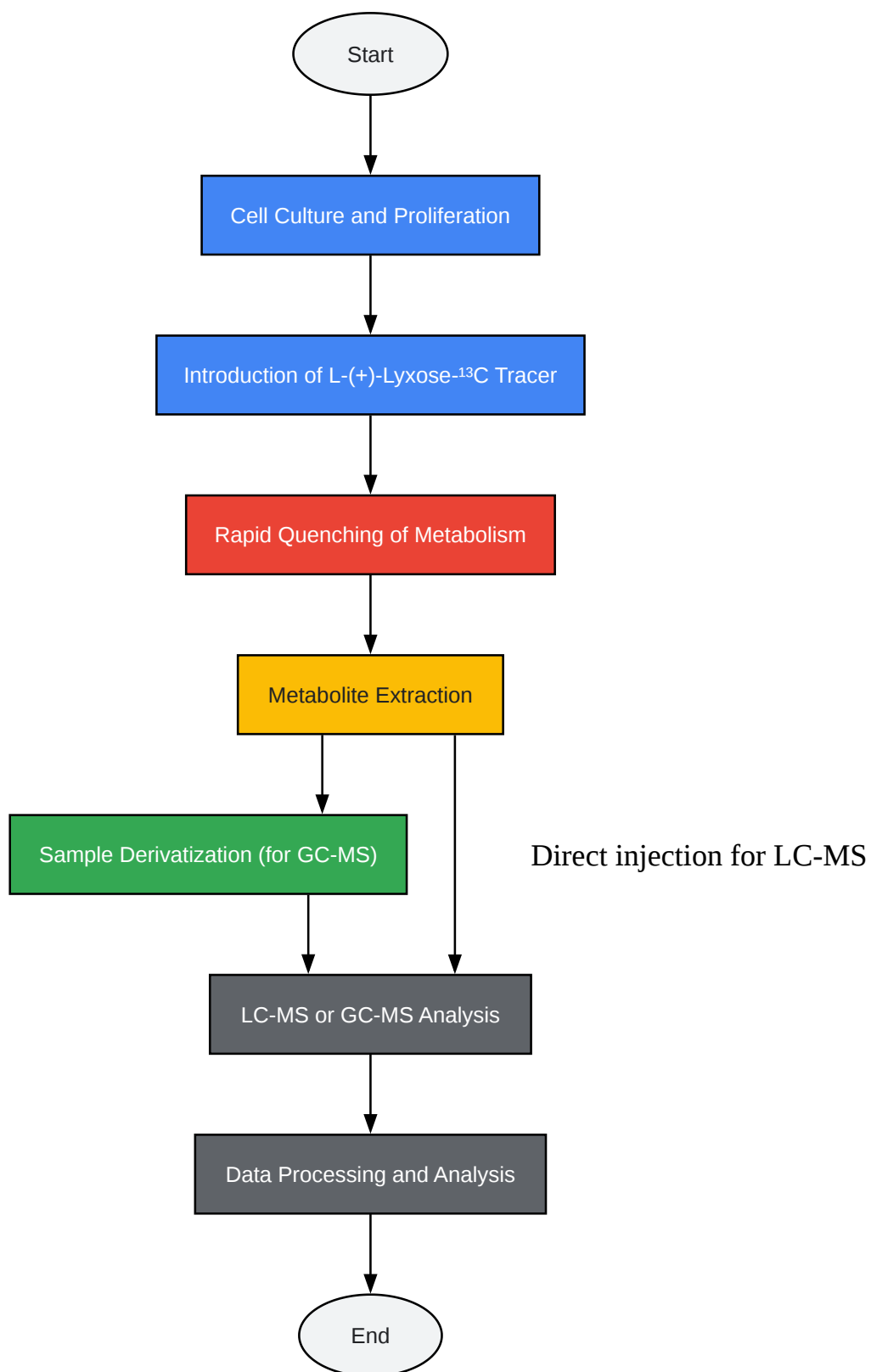
L-(+)-Lyxose, a pentose sugar, is an interesting candidate for metabolic studies. As a stereoisomer of other common pentoses, tracing its metabolic pathway can provide insights into cellular metabolism and enzyme specificity. ¹³C-labeled L-lyxose, when introduced into a biological system, allows for the tracking of its incorporation into various downstream metabolites. This is achieved through analytical techniques such as mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy[1]. Metabolic flux analysis using stable isotope tracers is a powerful tool to quantify the rates of metabolic pathways[2][3].

This guide outlines the essential steps for sample preparation in L-(+)-Lyxose-¹³C tracer experiments, including cell culturing, labeling, quenching, metabolite extraction, and sample derivatization for analysis by Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS).

Metabolic Pathway of L-Lyxose

In some organisms, like mutant strains of *Escherichia coli*, L-lyxose can be metabolized by leveraging the L-rhamnose pathway[4][5][6][7]. The pathway involves the isomerization of L-lyxose to L-xylulose, which is then phosphorylated and subsequently cleaved into smaller metabolites that can enter central carbon metabolism. Understanding this pathway is crucial for designing tracer experiments and interpreting the resulting data.





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References

- 1. Frontiers | An overview of methods using ^{13}C for improved compound identification in metabolomics and natural products [frontiersin.org]
- 2. Quantification and isotope abundance determination of ^{13}C labeled intracellular sugar metabolites with hydrophilic interaction liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Evaluation of ^{13}C isotopic tracers for metabolic flux analysis in mammalian cells - PMC [pmc.ncbi.nlm.nih.gov]
- 4. L-lyxose metabolism employs the L-rhamnose pathway in mutant cells of Escherichia coli adapted to grow on L-lyxose - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. L-lyxose metabolism employs the L-rhamnose pathway in mutant cells of Escherichia coli adapted to grow on L-lyxose - PMC [pmc.ncbi.nlm.nih.gov]
- 6. journals.asm.org [journals.asm.org]
- 7. (PDF) L-Lyxose Metabolism Employs the L-Rhamnose Pathway in [research.amanote.com]
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